Technical Guide: Electronic Architecture & Reactivity of 5-Bromo-2,4-dihydroxybenzaldehyde

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Compound of Interest

Compound Name:	*5-Bromo-2,4-dihydroxybenzaldehyde*
CAS No.:	*116096-90-3*
Cat. No.:	*B2534097*

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Executive Summary

5-Bromo-2,4-dihydroxybenzaldehyde (CAS: 116096-90-3) represents a critical scaffold in medicinal chemistry, serving as a bifurcated synthon for Schiff base formation and metallo-supramolecular assemblies. Its utility is defined by a unique "push-pull" electronic landscape: the electron-withdrawing formyl group competes with two electron-donating hydroxyl moieties, while the C5-bromine atom introduces a heavy-atom effect and specific halogen-bonding capabilities.

This guide provides a structural analysis of the electron density distribution (EDD) within this molecule, correlating Density Functional Theory (DFT) predictions with crystallographic realities to optimize its application in drug design and crystal engineering.

Molecular Architecture & Electronic Environment

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The reactivity of **5-Bromo-2,4-dihydroxybenzaldehyde** is dictated by the interplay between resonance and inductive effects across the resorcinol core.

The "Push-Pull" Mechanism

The molecule is not static; its electron density is a dynamic equilibrium of competing forces:

- The Anchor (C1-CHO): The aldehyde group acts as an electron sink (

  effect), withdrawing density from the ring and increasing the acidity of the phenolic protons.
- The Donors (C2-OH & C4-OH): Both hydroxyls exert a strong

  (resonance) effect.
  - C2-OH: Participates in a strong intramolecular hydrogen bond (S(6) motif) with the carbonyl oxygen. This locks the molecule into a planar conformation, shielding the C2-oxygen from external nucleophiles.
  - C4-OH: Sterically unencumbered, this group acts as the primary site for intermolecular hydrogen bonding and chemical modification (e.g., glycosylation or etherification).
- The Modulator (C5-Br): The bromine atom exerts a

  (inductive withdrawing) effect but a weak

  (resonance donating) effect. Its position at C5 is strategic: it is para to the C2-OH and ortho to the C4-OH, creating a localized region of high electron density prone to electrophilic attack or halogen bonding.

Visualizing the Electronic Flow

The following diagram illustrates the vector flow of electron density, highlighting the active sites for chemical interaction.

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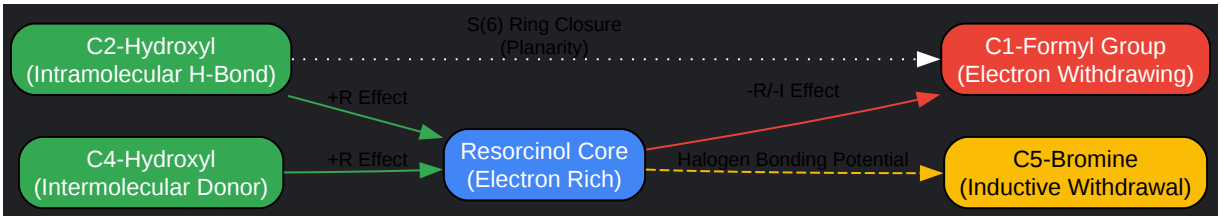

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Caption: Vector analysis of electronic effects. Green arrows indicate density donation; Red indicates withdrawal. The dotted line represents the critical intramolecular hydrogen bond.

Computational & Experimental Analysis

To accurately predict reactivity, we must compare theoretical models (Gas Phase) with experimental solid-state data (Crystal Lattice).

Molecular Electrostatic Potential (MEP) Mapping

DFT calculations (typically B3LYP/6-311++G(d,p)) reveal the charge distribution surface, essential for predicting docking interactions.

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Region	Potential ( )	Chemical Significance
Carbonyl Oxygen (O1)	Most Negative (Red)	Primary acceptor site for metals or H-bond donors.
Hydroxyl Protons (H2, H4)	Most Positive (Blue)	H2 is "locked" internally; H4 is the primary donor for supramolecular assembly.
Aromatic Ring	Neutral/Green	The -cloud is somewhat depleted by the CHO group but replenished by OH groups.
Bromine (C5)	Sigma-Hole (Positive)	The tip of the Br atom exhibits a positive electrostatic potential (sigma-hole), enabling halogen bonds.

Frontier Molecular Orbitals (FMO)

The gap between the Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) determines chemical softness (reactivity).

- HOMO: Localized primarily on the C4-OH and the aromatic ring (nucleophilic character).
- LUMO: Localized on the carbonyl group and the C1-C2-C6 region (electrophilic character).
- Implication: Nucleophiles (e.g., amines for Schiff bases) attack the Carbonyl C; Electrophiles attack the ring at C3 (though sterically hindered) or C6.

Intermolecular Interactions & Crystal Packing[1]

In the solid state, **5-Bromo-2,4-dihydroxybenzaldehyde** does not exist as isolated units. Hirshfeld surface analysis (

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) reveals the packing forces.

Hirshfeld Surface Decomposition

- O-H

  O Interactions (35-40%): The dominant force. The C4-OH typically donates to the Carbonyl O of a neighboring molecule, forming infinite 1D chains or centrosymmetric dimers.

- H

  H Contacts (25-30%): Van der Waals dispersive forces between aromatic protons.

- Br

  O / Br

  Br (~5%): Halogen bonding. The polarized bromine can interact with oxygen lone pairs, stabilizing the crystal lattice perpendicular to the hydrogen-bonded chains.

Experimental Protocols

The following protocols are designed for high-fidelity synthesis and characterization, ensuring the material matches the electronic profile described above.

Protocol A: Regioselective Synthesis

Objective: Synthesize **5-Bromo-2,4-dihydroxybenzaldehyde** from 2,4-dihydroxybenzaldehyde (Resorcaldehyde). Note: Direct bromination favors the 5-position due to the directing effects of the hydroxyls.

Reagents:

- 2,4-Dihydroxybenzaldehyde (1.0 eq)
- Bromine (

) (1.05 eq) or N-Bromosuccinimide (NBS)

- Glacial Acetic Acid (Solvent)

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Workflow:

- Dissolution: Dissolve 2,4-dihydroxybenzaldehyde (5.0 g) in glacial acetic acid (40 mL) in a round-bottom flask.
- Cooling: Cool the solution to 0–5°C using an ice bath. Critical: Low temperature prevents over-bromination at the C3 position.
- Addition: Add bromine (1.05 eq) dissolved in acetic acid dropwise over 30 minutes. Maintain temperature < 10°C.
- Reaction: Stir at room temperature for 2 hours. Monitor via TLC (Hexane:Ethyl Acetate 7:3).
- Quenching: Pour the mixture into ice-cold water (200 mL). A precipitate will form.
- Purification: Filter the solid. Recrystallize from Ethanol/Water (1:1) to yield pale yellow needles.
    - Yield: ~85%
    - Melting Point: 105–108°C (Verify against standard).

Protocol B: Computational Setup (DFT)

Objective: Generate the MEP and FMO data for the synthesized compound.

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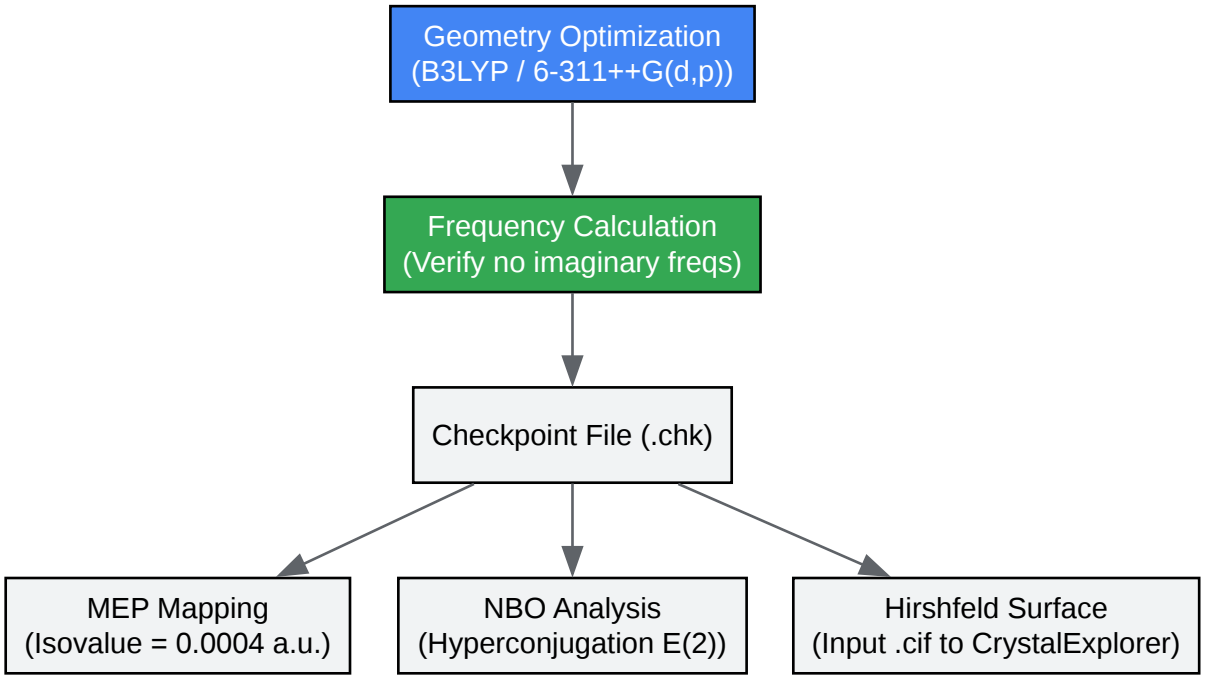

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Caption: Computational workflow for validating electronic properties. Diffuse functions (++G) are required to model the lone pairs on Oxygen and Bromine accurately.

Reactivity Profile & Synthetic Utility

Understanding the EDD allows for precise chemical manipulation.

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Reaction Type	Target Site	Mechanism	Application
Schiff Base Formation	C1-Aldehyde	Nucleophilic addition-elimination. The C2-OH activates the carbonyl via H-bonding.	Ligand synthesis for Cu(II)/Zn(II) sensing.
O-Alkylation	C4-Hydroxyl	Attack. The C4-OH is more acidic and accessible than the H-bonded C2-OH.	Creating ether-linked polymers or drug conjugates.
Suzuki Coupling	C5-Bromine	Pd-catalyzed cross-coupling. The C-Br bond is activated for oxidative addition.	Biaryl scaffold construction.

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  - Matos Beja, A., et al. (1997). "2,4-Dibromo-5-hydroxybenzaldehyde." Acta Crystallographica Section C, 53(4), 494-496. Link
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- Synthesis & Reactivity
  - BenchChem. (2025). "An In-depth Technical Guide to the Discovery and Historical Synthesis of 2,4-Dihydroxybenzaldehyde." Link
  - Provides the foundational protocols for the resorcaldehyde precursor.
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